

Chemical Identity and Activity of Narcissin

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Compound Focus: Narcissin

CAS No.: 604-80-8

Cat. No.: S536699

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The table below summarizes the core chemical and biological data for **narcissin** available from the search results:

Property	Description
IUPAC Name/CAS No.	Narcissin / 604-80-8 [1]
Synonyms	Narcissoside [1]
Classification	Flavonol glycoside (a type of flavonoid) [1]
Molecular Formula	$C_{28}H_{32}O_{16}$ [1]
Molecular Weight	624.54 g/mol [1]
Known Biological Activity	Potent antioxidant; exhibits scavenging activity against peroxynitrite ($ONOO^-$) with IC_{50} values of 3.5 μM (authentic $ONOO^-$) and 9.6 μM (SIN-1-derived $ONOO^-$) [1]

Biosynthetic Pathway and Research Context

While a complete pathway for **narcissin** is not detailed in the results, it is biosynthetically classified as a **flavonol glycoside** [1]. Its biosynthesis is expected to follow the general phenylpropanoid and flavonoid

pathways.

The first part of the pathway begins with the amino acid phenylalanine. Key enzymes involved in these early stages, **Phenylalanine ammonia-lyase (PAL)** and **Cinnamate 4-hydroxylase (C4H)**, have been identified as part of the specialized metabolism in *Narcissus* [2] [3]. The subsequent steps would involve the formation of the flavonoid skeleton, followed by specific hydroxylation, glycosylation, and possibly methylation reactions to produce **narcissin**.

The following diagram outlines this general logical framework for **narcissin** biosynthesis, based on its classification and the enzymatic background found in *Narcissus*.

Logical framework for narcissin biosynthesis in Narcissus.

Relevant Experimental Methodologies

Although direct protocols for **narcissin** are scarce, the following methods from studies on *Narcissus* alkaloids provide a robust framework for investigating **narcissin** biosynthesis [2] [3].

Experimental Goal	Detailed Methodology & Workflow
Metabolite Profiling & Alkaloid Extraction	1. Tissue Harvesting: Collect plant tissues (bulbs, roots, stems, leaves, flowers), immediately freeze in liquid nitrogen, and store at -80°C. 2. Acid-Base Extraction: Homogenize frozen tissue. Soak powder in an acidic solution (e.g., 2% H ₂ SO ₄), shake for 1-2 hours, and centrifuge. Adjust supernatant to pH 9-10 with a base (e.g., NH ₄ OH or Na ₂ CO ₃). Extract alkaloids with an organic solvent (e.g., chloroform). Evaporate the organic layer to dryness. 3. Analysis: - TLC: Use silica gel plates with an appropriate mobile phase (e.g., CHCl ₃ :MeOH:NH ₄ OH). Visualize with Dragendorff's reagent. - HPLC-PDA/UPLC-QTOF-MS: Re-dissolve extract for analysis. Use C18 column with water-acetonitrile gradient and 0.1% formic acid. Detect via PDA (e.g., 280 nm) and mass spectrometry for accurate mass identification [2].
Transcriptome Analysis	1. RNA Sequencing: Isolate total RNA from the same tissues used for metabolomics. Construct cDNA libraries for Illumina HiSeq/MiSeq sequencing. 2. De Novo Assembly: Use software (e.g., Trinity) to assemble clean reads into transcripts and predict coding sequences. 3. Gene Identification: BLAST assembled transcripts against databases (e.g., NR, Swiss-Prot) to find genes for flavonoid/alkaloid biosynthesis (PAL, C4H, OMTs, UGTs). Use tools like HAYSTACK to find genes

with expression patterns correlating to metabolite accumulation [2] [4]. || **Gene Expression Validation (RT-qPCR)** | **1. Primer Design:** Design gene-specific primers for candidate biosynthetic genes and reference genes (e.g., Actin, GAPDH). **2. cDNA Synthesis & qPCR:** Synthesize first-strand cDNA from DNase-treated RNA. Perform qPCR with SYBR Green master mix on a real-time PCR system. **3. Data Analysis:** Calculate relative gene expression using the $2^{(-\Delta\Delta Ct)}$ method, normalizing to reference genes [3]. |

Research Recommendations

To advance the study of **narcissin** biosynthesis, you may find the following approaches helpful:

- **Focus on Flavonoid Pathways:** Given that **narcissin** is a flavonoid, future research should specifically target the general flavonoid biosynthetic genes, such as **chalcone synthase (CHS)**, **flavonoid 3'-hydroxylase (F3'H)**, and **glycosyltransferases (UGTs)**, rather than alkaloid-specific genes [1].
- **Leverage Omics Technologies:** As demonstrated in the search results, integrating **metabolomics** (to pinpoint **narcissin** accumulation) with **transcriptomics** (to identify co-expressed genes) is a powerful strategy for elucidating unknown pathways in non-model plants [2].
- **Consider Species Specificity:** Note that **narcissin** has also been reported in other genera, such as *Nitraria* [5]. Exploring these species could provide comparative insights.

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